

Synonyms for Palatine Fast Yellow BLN: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: *Palatine fast yellow bln*

CAS No.: 10127-05-6

Cat. No.: B1668933

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive technical overview of **Palatine Fast Yellow BLN**, a synthetic dye with a rich history in industrial applications and potential relevance in various scientific research fields. This document moves beyond a simple listing of synonyms to offer a detailed exploration of its chemical identity, properties, and the principles behind its use, tailored for a scientific audience.

Core Chemical Identity and Synonyms

Palatine Fast Yellow BLN is a metal-complex acid dye. The coordination of a chromium ion within its structure is a defining feature, contributing significantly to its properties, particularly its lightfastness. The primary and most scientifically recognized synonyms for this compound are:

- Acid Yellow 54^{[1][2][3][4]}
- C.I. 19010^{[1][2]}

These names are often used interchangeably in technical literature and by chemical suppliers. Other commercial and historical names include:

- Chromolan Yellow[5]
- Neolan Yellow BE
- Bucolan Yellow 6G
- Fenapal Yellow EL
- Pharmalan Yellow EL[3]

It is crucial for researchers to recognize these synonyms to conduct thorough literature searches and identify the correct material for their studies.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **Palatine Fast Yellow BLN** (Acid Yellow 54) is presented in Table 1.

Property	Value	Source
CAS Number	10127-05-6	[1][3][4]
Molecular Formula	C ₁₈ H ₁₃ CrN ₄ O ₁₀ S ₂ .2Na	[4]
Molecular Weight	540.43 g/mol	[3]
Appearance	Yellow to rust-brown powder	[1][4]
Solubility	Soluble in water	[1]

The Chemistry of Color and Application: A Mechanistic Perspective

Palatine Fast Yellow BLN is classified as a single azo, metal-complex dye.[1] This classification provides insight into both its color and its mechanism of application.

The Chromophore and Color

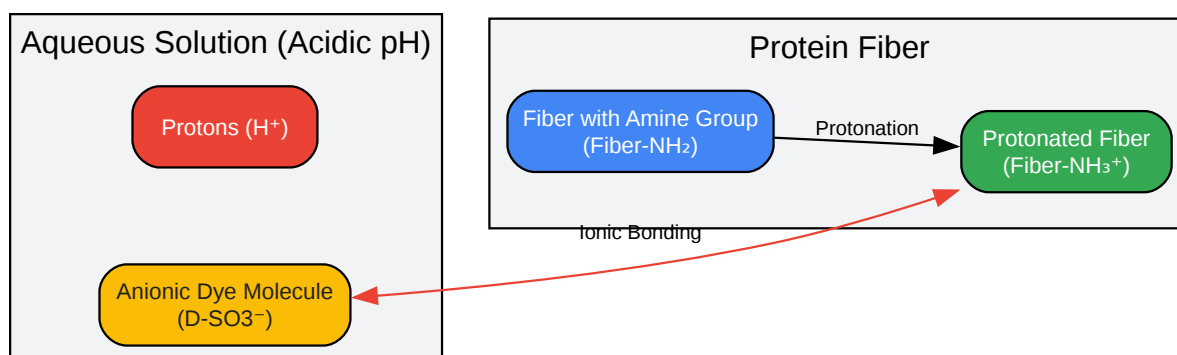
The color of Acid Yellow 54 arises from the azo group (-N=N-) which acts as the primary chromophore. This group, integrated within a larger system of conjugated double bonds in the aromatic rings of the molecule, absorbs light in the violet-blue region of the visible spectrum, causing the compound to appear yellow.

Mechanism of Action as an Acid Dye

The "acid" designation refers to the dye's application in an acidic medium. The molecule contains sulfonic acid groups (-SO₃H) which are anionic (negatively charged) in an aqueous solution. The primary application of acid dyes is for coloring protein-based fibers such as wool and silk, as well as synthetic polyamides like nylon.

The staining mechanism is based on electrostatic interactions. In an acidic dyebath, the amine groups (-NH₂) present in the protein fibers become protonated, acquiring a positive charge (-NH₃⁺). The anionic dye molecules are then attracted to these cationic sites on the fibers, forming strong ionic bonds that firmly attach the dye to the substrate.

The diagram below illustrates the general principle of acid dye binding to a protein fiber.



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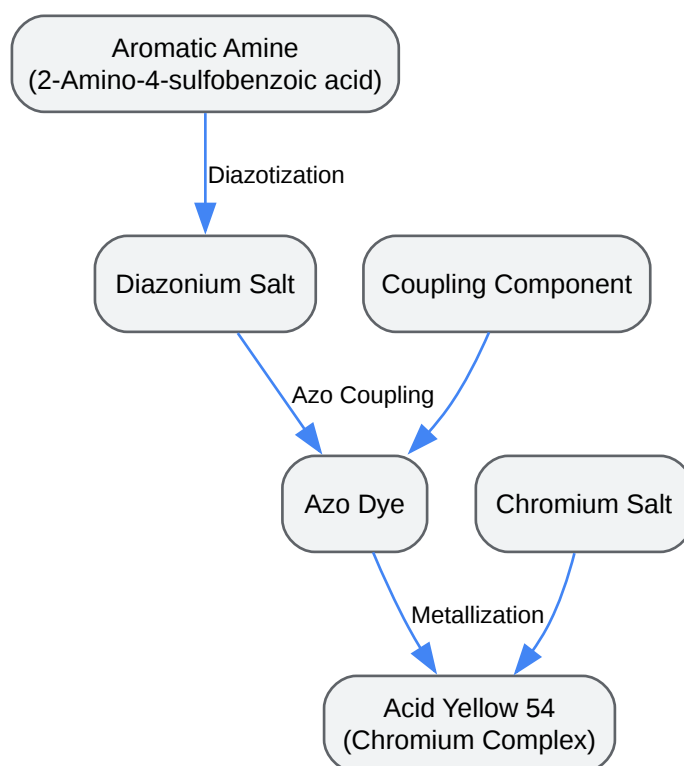
Caption: Mechanism of acid dye binding to protein fibers.

Synthesis Pathway

The synthesis of Acid Yellow 54 involves a multi-step process typical for azo dyes, followed by metallization.

- **Diazotization:** An aromatic amine, 2-Amino-4-sulfobenzoic acid, is treated with a source of nitrous acid (e.g., sodium nitrite and a strong acid) to form a diazonium salt. This reactive intermediate is crucial for the subsequent coupling reaction.
- **Azo Coupling:** The diazonium salt is then reacted with a coupling component, in this case, 3-Methyl-4-(3-methyl-5-oxo-4,5-dihydropyrazol-1-yl)benzenesulfonic acid. This reaction forms the characteristic azo linkage and the basic structure of the dye molecule.
- **Metallization:** The final step involves the formation of a chromium complex. The azo dye is heated with a chromium salt, such as formic acid chromium, in an aqueous solution under pressure. This results in the coordination of the chromium ion with the dye molecule, enhancing its stability and lightfastness.[1]

The following diagram outlines the general synthesis workflow.



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Caption: General synthesis workflow for Acid Yellow 54.

Applications in Research and Drug Development

While **Palatine Fast Yellow BLN** has a well-established role in the textile and leather industries, its application in biomedical research and drug development is less documented. However, its properties as an acid dye suggest potential utility in histological and cytological staining, analogous to other yellow acid dyes like Picric Acid and Metanil Yellow, which are used in various trichrome staining methods to provide contrast for collagen and muscle fibers.

[6]

Potential Application in Biological Staining

Acid dyes, in general, are employed in biological staining to color basic cellular components such as the cytoplasm and connective tissues. The principle of electrostatic interaction, as described in Section 2.2, governs their binding to these structures. While specific protocols for Acid Yellow 54 in biological staining are not readily available in the literature, a generalized workflow for using an acid dye as a counterstain after nuclear staining (e.g., with hematoxylin) is presented below.

Experimental Protocol: Generalized Acid Dye Counterstaining

- **Deparaffinization and Rehydration:** Tissue sections are deparaffinized using xylene and rehydrated through a graded series of ethanol solutions to water.
- **Nuclear Staining:** Sections are stained with an acid-resistant nuclear stain, such as Weigert's hematoxylin, to color the cell nuclei.
- **Washing:** The slides are washed in running tap water.
- **Acid Dye Staining:** The sections are then immersed in a solution of the acid dye (e.g., a 0.5-1% aqueous or alcoholic solution) for a specified period to stain the cytoplasm and other acidophilic structures.
- **Dehydration and Mounting:** The stained sections are dehydrated through a graded series of ethanol, cleared in xylene, and mounted with a coverslip using a suitable mounting medium.

This protocol would require optimization for Acid Yellow 54, including the concentration of the dye solution, staining time, and pH of the staining solution, to achieve the desired staining intensity and differentiation.

Dye-Protein Interaction Studies

The interaction of azo dyes with proteins is an area of active research, often with the goal of understanding the potential toxicity and molecular mechanisms of these dyes. Spectroscopic techniques such as fluorescence spectroscopy and UV-Vis spectrophotometry can be employed to study the binding of dyes like Acid Yellow 54 to proteins. For instance, studies on the interaction of Acid Yellow 11 with bovine serum albumin (BSA) have utilized these methods to determine binding constants and understand the forces driving the interaction.[7] Such studies are valuable for assessing the biocompatibility and potential biological effects of these compounds.

Safety and Toxicological Profile

As a metal-complex azo dye, **Palatine Fast Yellow BLN** warrants careful handling and consideration of its potential toxicological properties.

General Hazards of Azo Dyes

Certain azo dyes have the potential to be carcinogenic as they can be metabolized to aromatic amines, some of which are known carcinogens.

Toxicity of Chromium

The presence of chromium in the dye complex is another important consideration. While the toxicity of chromium depends on its oxidation state (with hexavalent chromium being the most toxic), the release of chromium ions from the dye molecule into the environment is a concern. The stability of the metal-dye complex is therefore a critical factor in its environmental and health impact.

Handling and Safety Precautions

Given the potential hazards, it is recommended to handle **Palatine Fast Yellow BLN** with appropriate personal protective equipment, including gloves, safety glasses, and a lab coat. Work should be conducted in a well-ventilated area to avoid inhalation of the powder. For

detailed safety information, it is essential to consult the Safety Data Sheet (SDS) provided by the supplier.

Conclusion

Palatine Fast Yellow BLN, more commonly known in scientific contexts as Acid Yellow 54 or C.I. 19010, is a well-characterized chromium-complex azo dye. Its primary utility lies in industrial dyeing applications, driven by its strong, lightfast color and affinity for proteinaceous and polyamide materials. While its direct application in drug development and proteomics is not yet established in the literature, its fundamental properties as an acid dye provide a basis for potential use in biological staining and for studies on dye-protein interactions. A thorough understanding of its chemical nature, synonyms, and the mechanisms underlying its function is essential for any researcher considering its use. As with all chemical reagents, a careful review of the safety and toxicological information is paramount for its responsible handling and application.

References

- World Dye Variety. (2012, May 22). Acid Yellow 54. Retrieved from [[Link](#)]
- GSRI. ACID YELLOW 54. Retrieved from [[Link](#)]
- LookChem. (n.d.). ACID YELLOW 54. Retrieved from [[Link](#)]
- ResearchGate. (2010, April 15). Spectroscopic Studies on the Interaction of Acid Yellow With Bovine Serum Albumin. Retrieved from [[Link](#)]
- PubChem. Acid yellow 54 free acid. Retrieved from [[Link](#)]

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Sources

- [1. worlddyevariety.com](http://1.worlddyevariety.com) [worlddyevariety.com]
- [2. GSRS](http://2.GSRS) [gsrs.ncats.nih.gov]
- [3. lookchem.com](http://3.lookchem.com) [lookchem.com]
- [4. echemi.com](http://4.echemi.com) [echemi.com]
- [5. researchgate.net](http://5.researchgate.net) [researchgate.net]
- [6. pdf.benchchem.com](http://6.pdf.benchchem.com) [pdf.benchchem.com]
- [7. researchgate.net](http://7.researchgate.net) [researchgate.net]
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